

1-Naphthyl acetate molecular weight and formula

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Compound of Interest

Compound Name: 1-Naphthyl acetate

Cat. No.: B147246

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An In-depth Technical Guide on 1-Naphthyl Acetate

This guide provides essential physicochemical data for **1-Naphthyl acetate**, a compound frequently utilized in biochemical and molecular biology research. The information is presented to support researchers, scientists, and professionals in drug development.

Physicochemical Properties

1-Naphthyl acetate is an ester of 1-naphthol and acetic acid. Its fundamental molecular properties are summarized below.

Property	Value
Molecular Formula	C ₁₂ H ₁₀ O ₂ [1][2][3]
Molecular Weight	186.21 g/mol [1][4]

The molecular formula C₁₂H₁₀O₂ indicates the composition of the molecule, which consists of 12 carbon atoms, 10 hydrogen atoms, and 2 oxygen atoms. The molecular weight is a crucial parameter for experimental protocols, particularly for solution preparation and quantitative analysis.

Molecular Information Diagram

The following diagram provides a visual representation of the key molecular properties of **1-Naphthyl acetate**.

1-Naphthyl Acetate Properties	
Molecular Formula	Molecular Weight
C ₁₂ H ₁₀ O ₂	186.21 g/mol

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Caption: Key molecular properties of **1-Naphthyl acetate**.

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References

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